

Why is fresh DMSO important for dissolving SSR128129E?

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Compound of Interest

Compound Name: SSR128129E

Cat. No.: B612013

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This guide provides technical information and troubleshooting advice for researchers working with **SSR128129E**, focusing on the critical importance of solvent quality for successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **SSR128129E** and what is its primary application?

SSR128129E is an orally-active, small-molecule compound that functions as an allosteric inhibitor of Fibroblast Growth Factor Receptors (FGFRs).[1][2][3] It binds to the extracellular part of the receptor, preventing its activation by FGF ligands.[2][4] **SSR128129E** specifically inhibits responses mediated by FGFR1, FGFR2, FGFR3, and FGFR4.[1][5][6] Due to its role in blocking the FGF/FGFR signaling network, which is crucial for cell growth, differentiation, and angiogenesis, **SSR128129E** is widely used in cancer, inflammation, and angiogenesis research.[2][5][7]

Q2: What is the recommended solvent for preparing **SSR128129E** stock solutions?

The highly recommended solvent for reconstituting **SSR128129E** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[1][3][8] While the compound has very limited solubility in water (approximately 1 mg/mL), its solubility in DMSO is significantly higher, allowing for the

preparation of concentrated stock solutions.[1][8] The compound is generally insoluble in ethanol.[1]

Q3: Why is it critical to use fresh DMSO for dissolving **SSR128129E**?

Using fresh, anhydrous DMSO is critical primarily because DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere.[1] The presence of water in DMSO dramatically reduces the solubility of hydrophobic compounds like **SSR128129E**. [1] Aged or improperly stored DMSO will have absorbed ambient water, which can prevent the compound from dissolving completely or cause it to precipitate out of solution.[9][10] Supplier datasheets for **SSR128129E** explicitly warn that moisture-absorbing DMSO reduces solubility and recommend using fresh DMSO for best results.[1]

Q4: What are the consequences of using old or non-anhydrous DMSO?

Using compromised DMSO can lead to several experimental issues:

- **Inaccurate Stock Concentration:** If **SSR128129E** does not fully dissolve, the actual concentration of your stock solution will be lower than calculated, leading to inaccurate dosing in subsequent experiments.[11]
- **Compound Precipitation:** The compound may initially appear to dissolve but can precipitate over time, especially during freeze-thaw cycles.[10][11] This precipitate can clog pipettes and automated liquid handling systems.[11]
- **Failed Experiments:** Inaccurate compound concentration or precipitation upon dilution into aqueous media can lead to misleading or false-negative results in cell-based assays or other experiments.[11][12]
- **Potential Compound Degradation:** Over time, DMSO can decompose, especially when catalyzed by acids or bases, into products like methanesulfinic acid and formaldehyde.[13][14] [15] These impurities could potentially interact with and degrade sensitive research compounds.

Q5: How should I properly handle and store DMSO to ensure it remains "fresh"?

To maintain the anhydrous quality of DMSO, follow these best practices:

- **Use Anhydrous Grade:** Purchase high-purity, anhydrous (or molecular biology grade) DMSO in small, sealed bottles.
- **Work Quickly:** When opening a bottle, dispense the required amount quickly and immediately reseal the cap tightly to minimize exposure to air.
- **Proper Storage:** Store DMSO at room temperature in a dry environment, preferably in a desiccator.
- **Aliquot for Team Use:** For labs with multiple users, consider aliquoting a new bottle of DMSO into smaller, tightly sealed glass vials under a dry, inert atmosphere (like nitrogen or argon). This prevents repeated opening of the main stock bottle.

Troubleshooting Guide

Problem: My **SSR128129E** powder is not dissolving in DMSO.

Potential Cause	Recommended Solution
Compromised DMSO Quality	Discard the current DMSO and open a new bottle of high-purity, anhydrous DMSO. This is the most common cause of solubility issues.
Insufficient Mixing	Ensure vigorous mixing. Vortex the solution for 1-2 minutes. If particles remain, sonication can be used to aid dissolution. [8] [16]
Supersaturated Solution	You may have exceeded the compound's solubility limit. Double-check your calculations to ensure you are not trying to prepare a concentration higher than the reported solubility.
Low Temperature	Gently warm the vial to 37°C in a water bath to increase solubility, then vortex thoroughly. [16] Do not overheat.

Problem: My **SSR128129E** dissolved in DMSO, but a precipitate formed after adding it to my cell culture medium.

Potential Cause	Recommended Solution
Poor Aqueous Solubility	This is expected behavior for a hydrophobic compound moving from an organic solvent (DMSO) to an aqueous environment. The compound is "crashing out" of solution.[12]
High Final DMSO Concentration	While counterintuitive, adding a large volume of concentrated stock directly to media can cause localized precipitation.
Recommended Dilution Method	To prevent precipitation, perform an intermediate dilution of your DMSO stock in your cell culture medium or buffer. It is best to add the DMSO stock dropwise to the aqueous solution while vortexing to ensure rapid mixing. The final concentration of DMSO in your experiment should be kept low (typically $\leq 0.5\%$) to avoid solvent toxicity to cells.[17]

Data & Protocols

Quantitative Data

Table 1: Reported Solubility of **SSR128129E**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source/Vendor
DMSO	69	199.24	Selleck Chemicals[1]
DMSO	≥ 54	≥ 155.93	BioCrick[3]
DMSO	45	129.94	TargetMol[8]
Water	1	2.89	Selleck Chemicals, TargetMol[1][8]
Ethanol	Insoluble	-	Selleck Chemicals[1]

Table 2: Illustrative Impact of DMSO Quality on **SSR128129E** Solubility

DMSO Condition	Target Concentration	Observed Outcome	Appearance
Fresh, Anhydrous DMSO	50 mg/mL	Fully Dissolved	Clear, colorless solution
Aged DMSO (Opened 6 months ago, stored on bench)	50 mg/mL	Incomplete Dissolution	Visible particulate matter, hazy suspension

Note: Table 2 provides representative data to illustrate a common experimental observation.

Experimental Protocols

Protocol: Preparation of a 50 mM Stock Solution of **SSR128129E**

Materials:

- **SSR128129E** powder (MW: 346.31 g/mol)
- New, unopened bottle of high-purity, anhydrous DMSO
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes

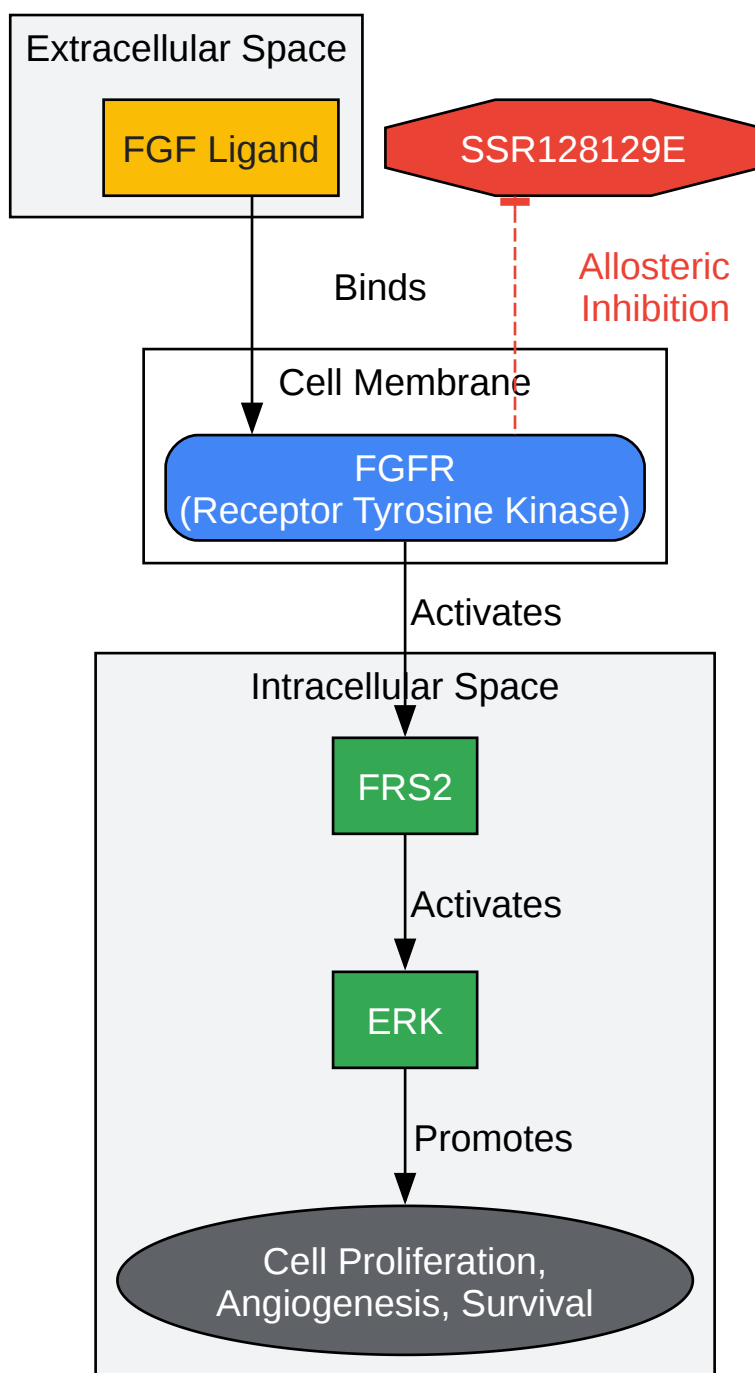
Procedure:

- Calculate Required Mass: To prepare 1 mL of a 50 mM stock solution, calculate the mass of **SSR128129E** needed:
 - $\text{Mass} = 0.050 \text{ mol/L} \times 1 \text{ L}/1000 \text{ mL} \times 346.31 \text{ g/mol} \times 1000 \text{ mg/g} = 17.32 \text{ mg}$
- Weigh Compound: Carefully weigh out 17.32 mg of **SSR128129E** powder and place it into a sterile vial.

- **Add Solvent:** Using a calibrated pipette, add 1 mL of fresh, anhydrous DMSO to the vial containing the powder.[\[18\]](#)
- **Ensure Complete Dissolution:** Tightly cap the vial and vortex vigorously for 2 minutes. Inspect the solution against a light source to ensure no solid particles remain. If needed, place the vial in an ultrasonic water bath for 5-10 minutes to facilitate dissolution.[\[16\]](#)
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store at -20°C or -80°C to maintain stability.[\[17\]](#) Avoid repeated freeze-thaw cycles.

Visualizations

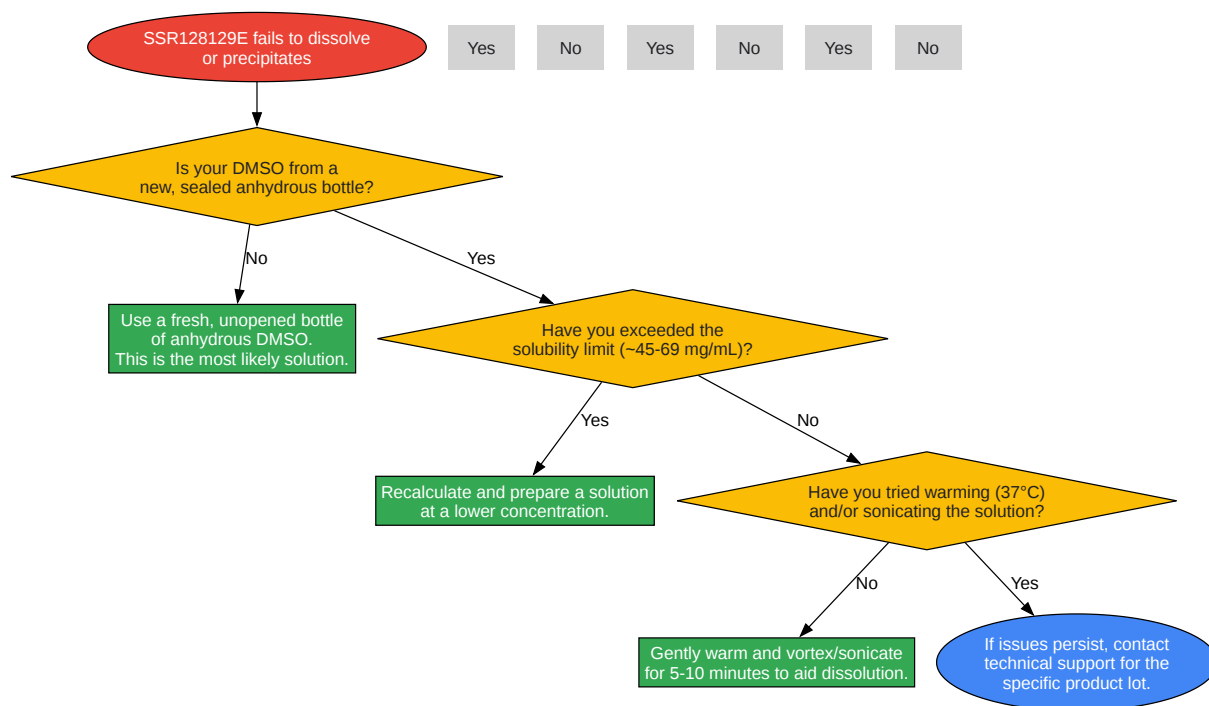
Signaling Pathway Diagram



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Caption: Allosteric inhibition of the FGF receptor signaling pathway by **SSR128129E**.

Troubleshooting Workflow



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Caption: A logical workflow for troubleshooting **SSR128129E** solubility issues.

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